

Personal protective equipment for handling 2-Chloronaphthalene-d7

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Compound of Interest

Compound Name: 2-Chloronaphthalene-d7

Cat. No.: B1436267

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Essential Safety and Handling Guide for 2-Chloronaphthalene-d7

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Chloronaphthalene-d7**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Identifier: **2-Chloronaphthalene-d7** CAS Number: 93951-84-9[1][2][3] Primary Hazards: Flammable liquid and vapor, causes skin and serious eye irritation, harmful if inhaled, and may cause respiratory irritation.[1][4][5] Chronic exposure may lead to liver damage.[4][6][7] The substance is toxic to aquatic life with long-lasting effects.[3][6]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Chloronaphthalene-d7** and its non-deuterated form.

Property	Value	Source
Molecular Formula	C ₁₀ D ₇ Cl	[1][3]
Molecular Weight	169.66 g/mol	[1][3]
Appearance	White crystalline powder (neat) or solution	[6]
Melting Point	59.5°C (non-deuterated)	[6]
Boiling Point	259°C at 101kPa (non-deuterated)	[6]
Signal Word	Danger/Warning	[1][4]

Personal Protective Equipment (PPE)

To minimize exposure, all personnel must use the following personal protective equipment when handling **2-Chloronaphthalene-d7**.

PPE Category	Specifications	Rationale
Hand Protection	Solvent-resistant gloves (e.g., Viton®, Barrier®).	Prevents skin contact and absorption.[4][6][8]
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes and airborne particles.[4][5][6][8]
Skin and Body Protection	A protective suit or lab coat and closed-toe shoes.	Prevents skin contact with the chemical.[4][8]
Respiratory Protection	A NIOSH-approved respirator with organic vapor cartridges.	Required when working outside of a fume hood or when airborne concentrations may exceed exposure limits.[4][6][9]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following procedural steps is mandatory for the safe handling of **2-Chloronaphthalene-d7**.

Pre-Operational Checks

- Ventilation: Ensure work is conducted in a properly functioning chemical fume hood or a well-ventilated area.[\[4\]](#)[\[5\]](#)
- Safety Equipment: Confirm that an emergency eyewash station and safety shower are readily accessible.[\[5\]](#)
- Spill Kit: Have a spill kit containing appropriate absorbent materials readily available.
- Review SDS: All personnel involved must review the Safety Data Sheet (SDS) for **2-Chloronaphthalene-d7** before commencing work.

Handling Procedure

- Grounding: Take precautionary measures against static discharges, especially when handling the neat solid.[\[5\]](#)
- Avoid Dust/Aerosol Formation: Handle the substance carefully to prevent the generation of dust or mists.[\[5\]](#)[\[6\]](#)[\[8\]](#) If working with the solid, moisten it first to prevent dusting if appropriate.[\[6\]](#)
- Avoid Incompatibilities: Keep away from strong oxidizing agents.[\[4\]](#)[\[6\]](#) Do not use open flames.[\[4\]](#)[\[6\]](#)
- Transfer: Use non-sparking tools for transfers.[\[4\]](#)

Post-Handling Cleanup

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[4\]](#)[\[5\]](#)
- Equipment Cleaning: Clean all contaminated equipment and the work area.

- Waste Segregation: Segregate all waste materials contaminated with **2-Chloronaphthalene-d7** for proper disposal.

Disposal Plan

Proper disposal of **2-Chloronaphthalene-d7** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Containerization: Collect all waste, including contaminated PPE and spill cleanup materials, in a designated, properly labeled, and sealed container for hazardous waste.^[4]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**2-Chloronaphthalene-d7**".
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area.
- Disposal: Dispose of the hazardous waste through your institution's approved hazardous waste management program.^[4]^[5] Do not dispose of it in the regular trash or down the drain.^[5] This chemical is toxic to aquatic organisms and should not enter the environment.^[6]

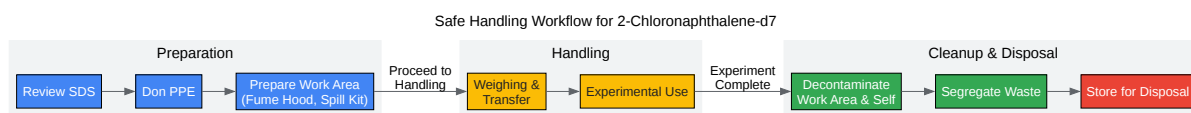
Emergency Procedures

In the event of an exposure or spill, follow these immediate first-aid and emergency measures.

Exposure Route	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell. [4] [5] [6]
Skin Contact	Remove contaminated clothing immediately. Rinse the affected skin with plenty of water and soap. [4] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [4] [5]
Ingestion	Rinse mouth with water. Give one or two glasses of water to drink. Do not induce vomiting. Seek immediate medical attention. [4] [6]
Spill	Evacuate the area. Wearing appropriate PPE, sweep the spilled substance into a sealable container. If appropriate, moisten first to prevent dusting. Carefully collect the remainder and store and dispose of it according to local regulations. [4] [6]

Safe Handling Workflow

The following diagram outlines the standard operating procedure for the safe handling of **2-Chloronaphthalene-d7** from receipt to disposal.



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Caption: Safe handling workflow for **2-Chloronaphthalene-d7**.

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